

Application Notes and Protocols for the Recycling of Dimethylammonium Dimethylcarbamate (DIMCARB)

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Compound of Interest

Compound Name: *Dimethylammonium dimethylcarbamate*

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This document provides detailed protocols for the recovery and recycling of **Dimethylammonium dimethylcarbamate** (DIMCARB), a versatile and reusable reaction medium. The primary method detailed is vacuum distillation, which leverages DIMCARB's unique thermal properties. Alternative workup procedures and methods for assessing the purity of the recycled solvent are also presented.

Introduction

Dimethylammonium dimethylcarbamate (DIMCARB) is an ionic liquid that serves as an effective and "distillable" medium for various chemical transformations, including aldol-condensation reactions.^{[1][2][3]} Its key advantage lies in its ability to be readily removed from a reaction mixture by distillation, allowing for straightforward product isolation and solvent recycling.^{[1][2]} This characteristic makes it an attractive option for developing more sustainable chemical processes.

DIMCARB is formed from the reaction of two equivalents of dimethylamine with one equivalent of carbon dioxide.^{[2][3]} It exists in a dynamic equilibrium, and upon heating to around 60°C, it dissociates back into its gaseous components, facilitating its removal from the non-volatile reaction products.^{[2][3]}

Physicochemical Properties of DIMCARB

A summary of the key physical and chemical properties of DIMCARB is provided in the table below. These parameters are essential for designing and executing the recycling protocols.

Property	Value	Reference
Molecular Formula	C ₅ H ₁₄ N ₂ O ₂	[4]
Molecular Weight	134.18 g/mol	[4][5][6]
Boiling Point	60-61 °C	[4][5]
Density	1.05 g/mL at 25 °C	[4][5]
Refractive Index	n _{20/D} 1.454	[4][5]

Experimental Protocols

Primary Recycling Protocol: Vacuum Distillation

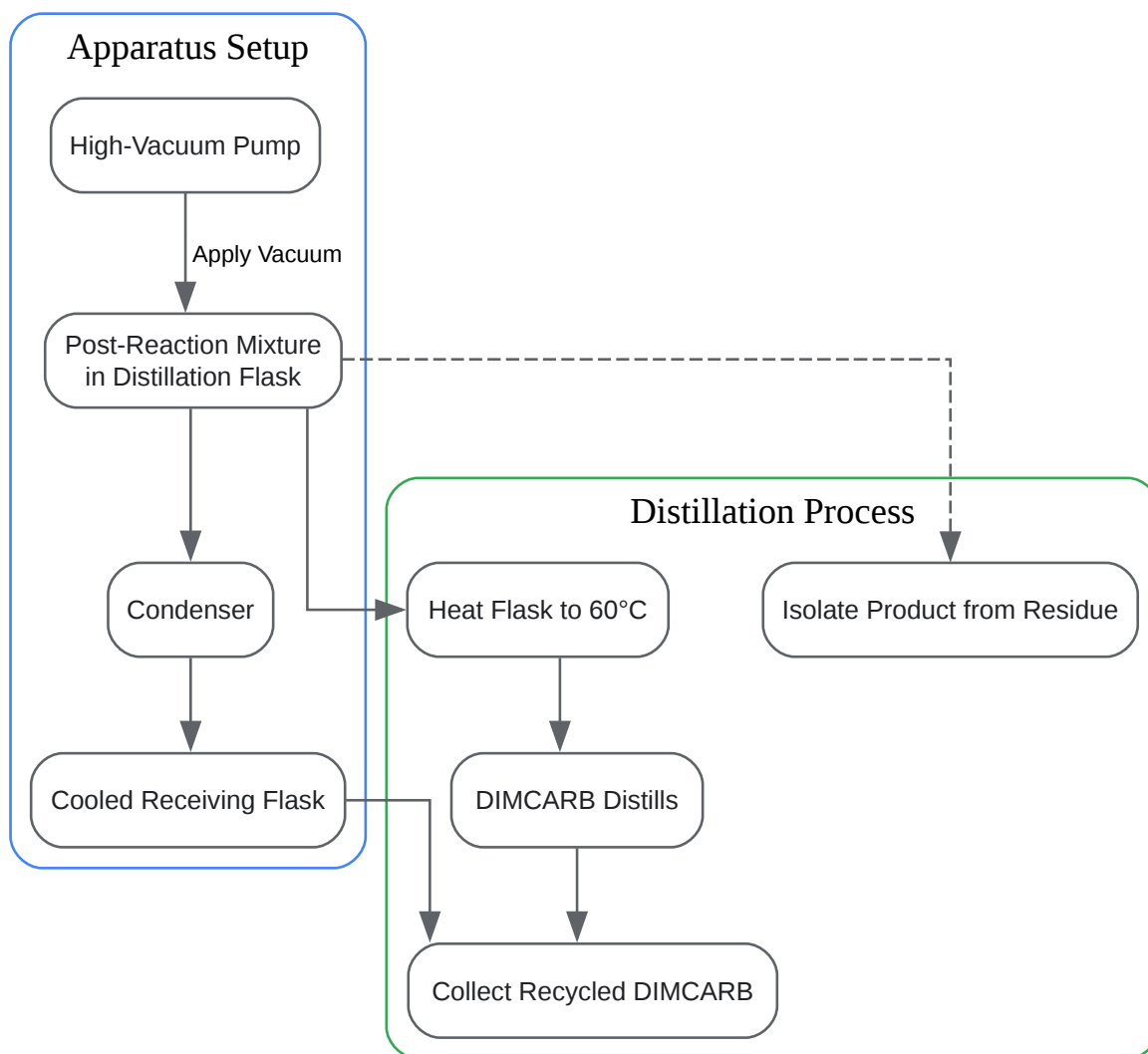
This protocol describes the recovery of DIMCARB from a post-reaction mixture using vacuum distillation. This method is suitable for reactions where the products and other components are significantly less volatile than DIMCARB. A recovery yield of up to 85% can be achieved with this method.[1]

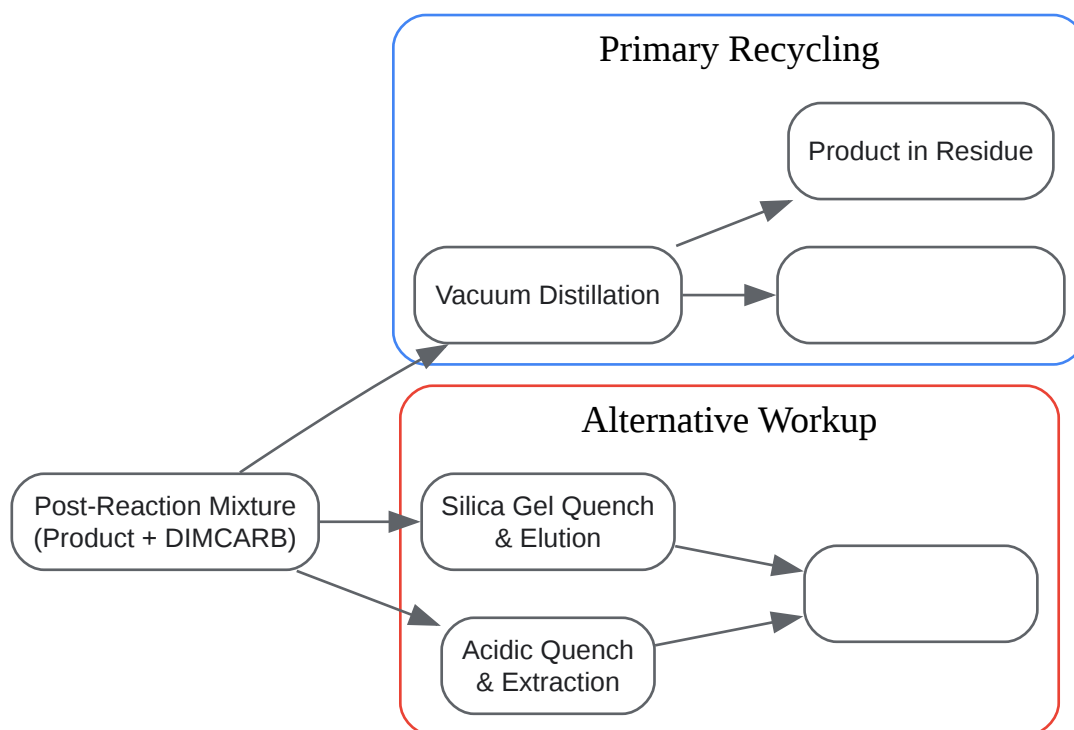
Methodology:

- **Apparatus Setup:** Assemble a standard distillation apparatus equipped with a round-bottom flask (containing the post-reaction mixture), a condenser, a receiving flask, and a connection to a high-vacuum pump. It is crucial to ensure all connections are properly sealed to maintain a high vacuum. The receiving flask should be cooled, for example, in an ice bath, to efficiently condense the distilled DIMCARB.
- **Heating:** The reaction flask is heated to 60 °C.[1] A water bath or a heating mantle with precise temperature control is recommended to avoid overheating and potential degradation of the reaction products.

- Vacuum Application: Gradually apply a high vacuum to the system. The DIMCARB will start to distill as it dissociates into dimethylamine and carbon dioxide, which then recombine and condense in the cooled receiving flask.
- Collection: Continue the distillation until no more DIMCARB is collected in the receiving flask.
- Recovery and Storage: The collected liquid in the receiving flask is the recycled DIMCARB. It should be stored in a sealed container to prevent atmospheric moisture absorption and decomposition. The non-volatile residue remaining in the distillation flask contains the reaction product, which can then be subjected to further purification.^[1]

Diagram of the Vacuum Distillation Workflow for DIMCARB Recycling:





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